

Application Notes and Protocols for Sample Preparation in Daclatasvir Impurity Analysis

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Compound of Interest

Compound Name: *Daclatasvir Impurity B*

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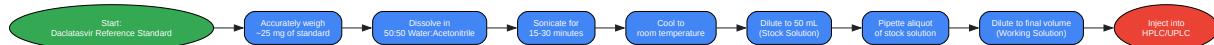
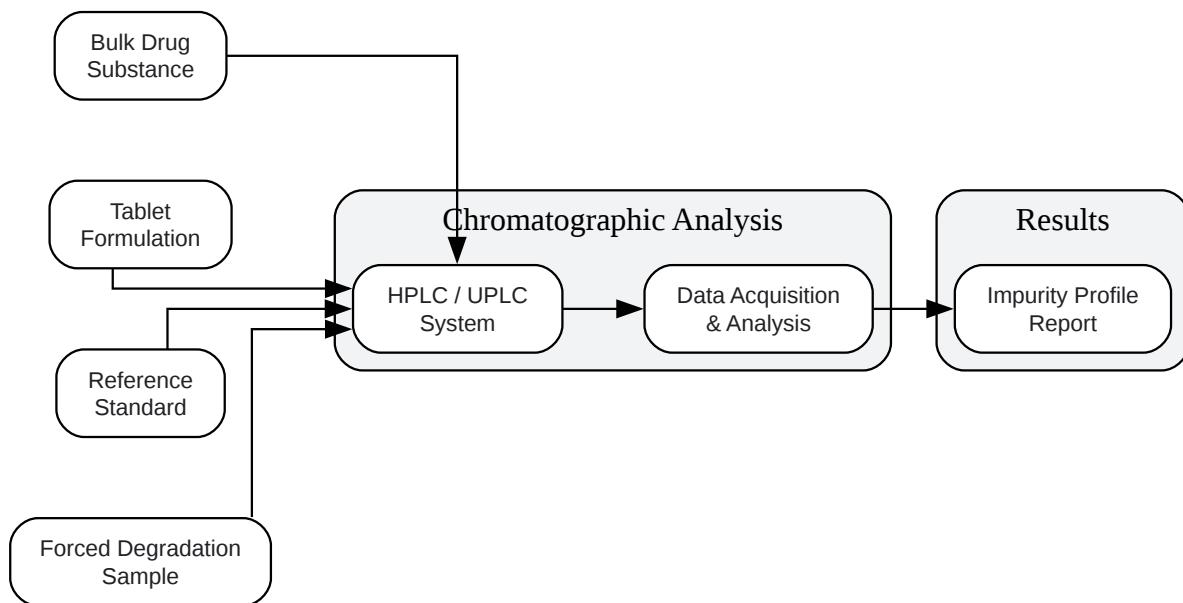
Introduction

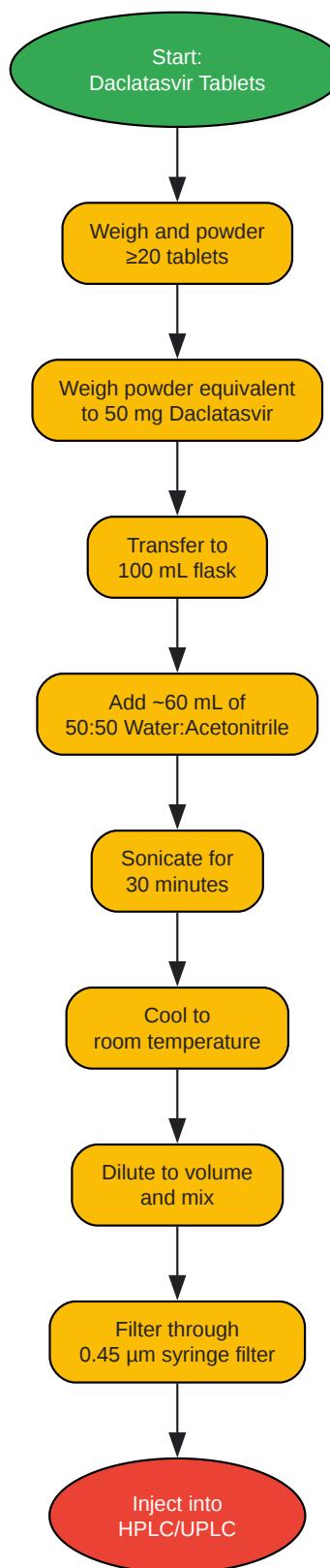
Daclatasvir is a potent direct-acting antiviral agent used in the treatment of Hepatitis C.^[1] Ensuring the purity of Daclatasvir is critical for its safety and efficacy, as even trace amounts of impurities can impact patient health.^[1] Impurities can originate from the manufacturing process, degradation of the active pharmaceutical ingredient (API), or interactions with excipients.^[2] Regulatory bodies like the FDA, EMA, and ICH have established strict guidelines for the control of these impurities.^{[1][3]}

This document provides detailed application notes and protocols for the preparation of Daclatasvir samples for the analysis of its impurities by High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC). Adherence to these protocols is crucial for obtaining accurate, precise, and reliable analytical results.

General Workflow for Daclatasvir Impurity Analysis

The analysis of Daclatasvir impurities follows a systematic workflow, beginning with sample and standard preparation, followed by chromatographic separation and analysis. A clear understanding of this process is essential for maintaining sample integrity and achieving dependable results.^[2]



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References

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